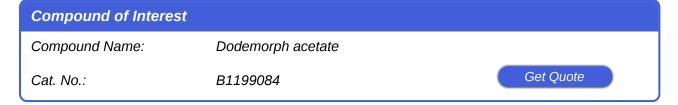


Dodemorph acetate as a reference standard in fungicide research

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Dodemorph Acetate: A Comparative Guide for Fungicide Research

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **dodemorph acetate** with other common fungicides used in research, supported by experimental data. It is intended to serve as a reference standard for evaluating fungicide performance and to provide detailed methodologies for key experiments.

Overview of Dodemorph Acetate

Dodemorph acetate is a systemic morpholine fungicide with both protective and curative properties.[1] It is primarily used to control powdery mildew on a variety of crops.[1] As a reference standard, its well-defined chemical properties and mode of action make it a valuable tool in fungicide research and development.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Dodemorph acetate belongs to the morpholine class of fungicides, which act as sterol biosynthesis inhibitors (SBIs).[1] Specifically, it targets two key enzymes in the ergosterol biosynthesis pathway of fungi: $\Delta 14$ -reductase and $\Delta 8 \rightarrow \Delta 7$ -isomerase.[2] Ergosterol is a vital



component of fungal cell membranes, and its disruption leads to impaired membrane function and ultimately, fungal cell death. This dual-site action contributes to its effectiveness.[2]

The Fungicide Resistance Action Committee (FRAC) classifies dodemorph and other morpholine fungicides in Group 5.[3][4] This classification is based on their shared mode of action.



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Caption: Inhibition of the ergosterol biosynthesis pathway by **dodemorph acetate**.

Comparative Performance Analysis

While direct comparative studies between **dodemorph acetate** and a wide range of other fungicides are limited in publicly available literature, a study evaluating control agents for powdery mildew on rose and tomato provides valuable insights.

Table 1: Efficacy of **Dodemorph Acetate** and Alternative Compounds Against Powdery Mildew



Treatment	Concentration	Target Crop	Powdery Mildew Control	Source
Dodemorph Acetate	2.5 ml/litre	Rose	Significantly less effective than AMF and SBO	[5]
Tomato	As good as SBO	[5]		
Anhydrous Milk Fat (AMF)	14 g/litre	Rose	Significantly better than dodemorph acetate	[5]
Tomato	Slightly less effective than dodemorph acetate	[5]		
Soybean Oil (SBO)	14 g/litre	Rose	Significantly better than dodemorph acetate	[5]
Tomato	As good as dodemorph acetate	[5]		

Comparison with Other Sterol Biosynthesis Inhibitors

Dodemorph acetate shares its general mode of action with other morpholine fungicides like tridemorph and fenpropimorph. All are classified under FRAC Group 5 and inhibit sterol biosynthesis.[1][2]

Table 2: Comparison of Morpholine Fungicides



Fungicide	FRAC Group	Primary Target Enzymes	Key Characteristics
Dodemorph Acetate	5	$\Delta 14$ -reductase & $\Delta 8 \rightarrow \Delta 7$ -isomerase	Systemic, protective, and curative action.[1]
Tridemorph	5	$\Delta 14$ -reductase & $\Delta 8 \rightarrow \Delta 7$ -isomerase	Systemic eradicant fungicide.[6]
Fenpropimorph	5	$\Delta 14$ -reductase & $\Delta 8 \rightarrow \Delta 7$ -isomerase	Systemic with protective and curative properties.[7]

Comparison with Strobilurin Fungicides

Strobilurin fungicides, such as azoxystrobin and pyraclostrobin, represent a different class of fungicides with a distinct mode of action. They are classified under FRAC Group 11 and act as Quinone outside Inhibitors (QoI).[8][9]

Table 3: Comparison of **Dodemorph Acetate** and Strobilurin Fungicides

Feature	Dodemorph Acetate	Strobilurin Fungicides (e.g., Azoxystrobin)
FRAC Group	5	11[8][9]
Mode of Action	Sterol Biosynthesis Inhibition (SBI)[1]	Quinone outside Inhibition (QoI)[8][9]
Target Site	$\Delta 14$ -reductase & $\Delta 8 \rightarrow \Delta 7$ - isomerase[2]	Cytochrome b complex III in mitochondrial respiration[8][9]
Primary Use	Powdery mildew control[1]	Broad-spectrum control of various fungal pathogens[8][9]
Resistance Risk	Low to medium[1]	High[8][9]

Experimental Protocols

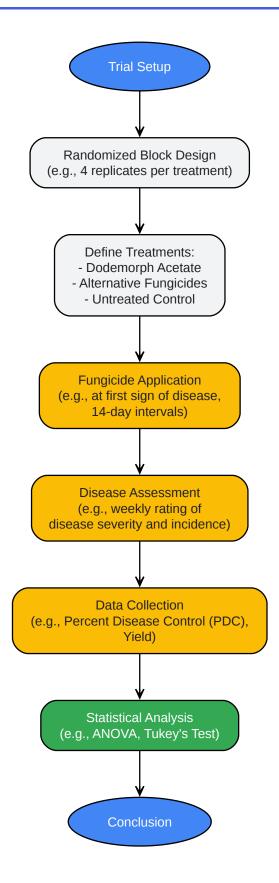






Detailed methodologies are crucial for the accurate evaluation of fungicide efficacy. The following outlines a general experimental workflow for a field trial assessing fungicide performance against powdery mildew.





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